

Ihmt-mst1-58 Supplier and Purchasing Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ihmt-mst1-58

Cat. No.: B12397432

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Ihmt-mst1-58 is available from a variety of chemical suppliers catering to the research and development market. Below is a summary of key information for purchasing this compound.

Confirmed Suppliers:

- MedChemExpress (MCE)
- Cayman Chemical
- Selleck Chemicals
- Adooq Bioscience
- USBiological (USBio)
- Abcam
- Bio-Techne
- Enzo Life Sciences

General Purchasing Information:

Information Type	Details
Product Name	lhmt-mst1-58
Synonyms	GZSK-MST1-58 inhibitor
CAS Number	2872935-13-1
Typical Purity	>98%
Availability	Typically in stock, available in milligram quantities (e.g., 1 mg, 5 mg, 10 mg)
Intended Use	For Research Use Only. Not for human or veterinary use.

Note: Pricing and availability are subject to change and should be confirmed directly with the suppliers. Bulk quantities may be available upon request.

Core Technical Data

The following technical specifications for **lhmt-mst1-58** have been compiled from the information available from the listed suppliers.

Parameter	Value
Target	Mst1 (Macrophage stimulating 1)
IC50	6.2 nM
Molecular Formula	C ₂₇ H ₃₃ N ₅ O ₃
Molecular Weight	475.58 g/mol
Primary Research Area	Autoimmune Diseases

Signaling Pathway and Experimental Information

Detailed information regarding the specific signaling pathways affected by **lhmt-mst1-58**, beyond its direct inhibition of Mst1, is not provided in the publicly available datasheets.

Similarly, specific experimental protocols for the use of **lhmt-mst1-58** in various assays are not

detailed. Researchers will need to develop their own protocols based on the experimental context and refer to the primary literature for similar Mst1 inhibitors.

As no specific signaling pathways or experimental workflows were described in the search results, I am unable to generate the requested Graphviz diagrams.

- To cite this document: BenchChem. [lhmt-mst1-58 Supplier and Purchasing Information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12397432#lhmt-mst1-58-supplier-and-purchasing-information]

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